

Stability and proper storage conditions for 10-Methylundecanoic acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **10-Methylundecanoic acid**

Cat. No.: **B1207798**

[Get Quote](#)

Technical Support Center: 10-Methylundecanoic Acid

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **10-Methylundecanoic acid**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **10-Methylundecanoic acid**?

10-Methylundecanoic acid, also known as isolauric acid, is a branched-chain saturated fatty acid.^[1] Its key physical and chemical properties are summarized in the table below.

Data Presentation: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₂ H ₂₄ O ₂	[2]
Molecular Weight	200.32 g/mol	[2]
Appearance	Liquid or Solid	[3] [4]
Melting Point	38-39 °C	[3]
Boiling Point	140-145 °C at 3 Torr	[3]
Density	0.903 g/cm ³	[4]
Solubility	Slightly soluble in water; soluble in ether, benzene, and alcohol.	[3]
Purity (Typical)	>98%	[2]

Q2: What are the recommended storage conditions for **10-Methylundecanoic acid**?

There are differing recommendations for the storage of **10-Methylundecanoic acid**. While some suppliers suggest room temperature[\[2\]](#), the most common recommendation for long-term stability is to store it at -20°C.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation: Recommended Storage Conditions

Condition	Recommendation	Rationale	Expected Shelf Life (Estimated)
Long-Term Storage	-20°C in a tightly sealed container.	Minimizes potential for oxidation and degradation over extended periods.	> 1 year
Short-Term Storage	2-8°C in a tightly sealed container.	Suitable for frequent use over a period of weeks to months.	Several months
Room Temperature	Acceptable for brief periods.	May be sufficient for high-turnover stock, but not ideal for long-term preservation.	Weeks to months

To ensure the highest purity and stability, especially for sensitive applications, long-term storage at -20°C is the preferred method.

Q3: What are the primary safety concerns when handling **10-Methylundecanoic acid**?

10-Methylundecanoic acid is classified as an irritant and can cause skin and eye irritation.^[3] ^[4] Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves and safety glasses.^[6]

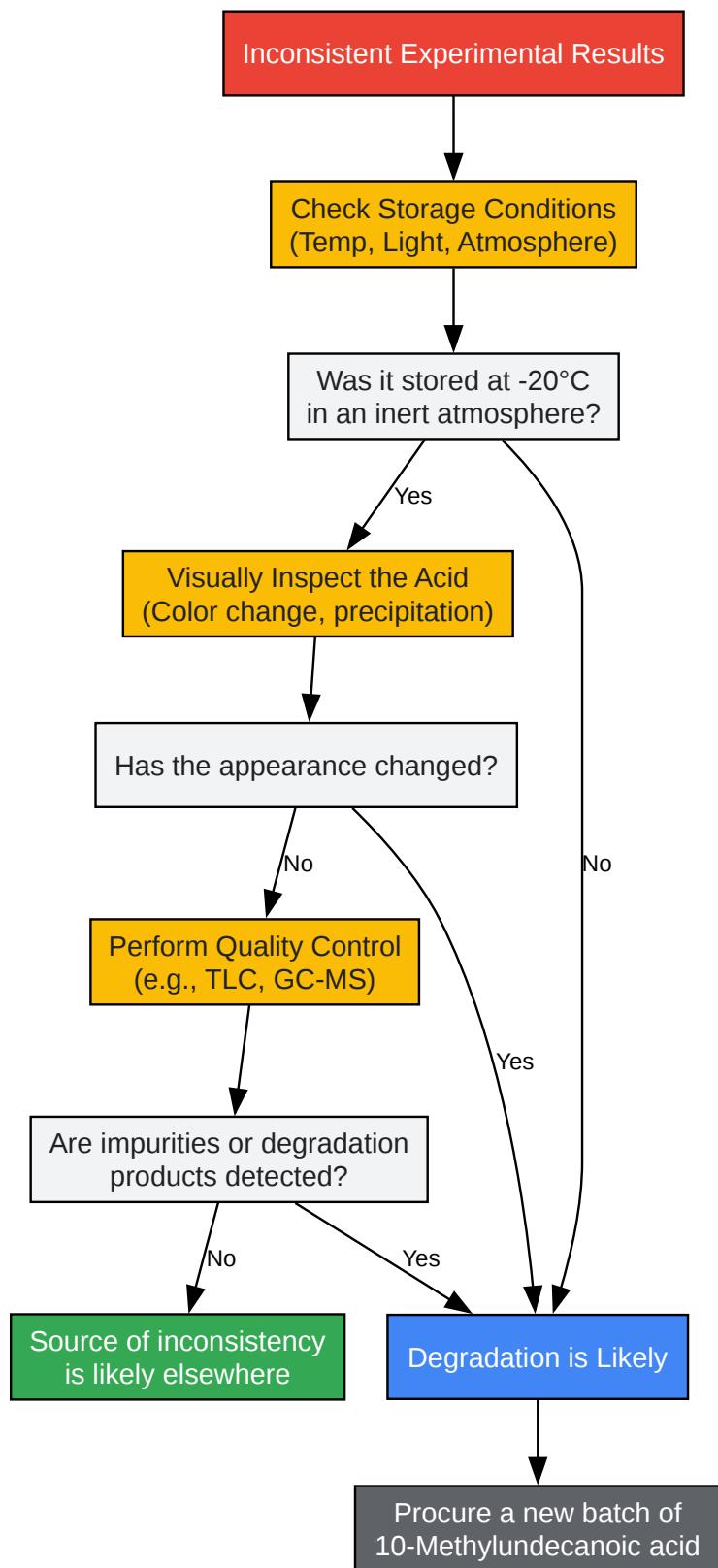
Troubleshooting Guide

Issue 1: Inconsistent Experimental Results

Q: My recent experiments using **10-Methylundecanoic acid** have yielded inconsistent or unexpected results. Could the stability of the fatty acid be the cause?

A: Yes, degradation of **10-Methylundecanoic acid** can lead to impurities that may interfere with your experiments. As a branched-chain fatty acid, it can be susceptible to oxidation over time, especially if not stored properly.

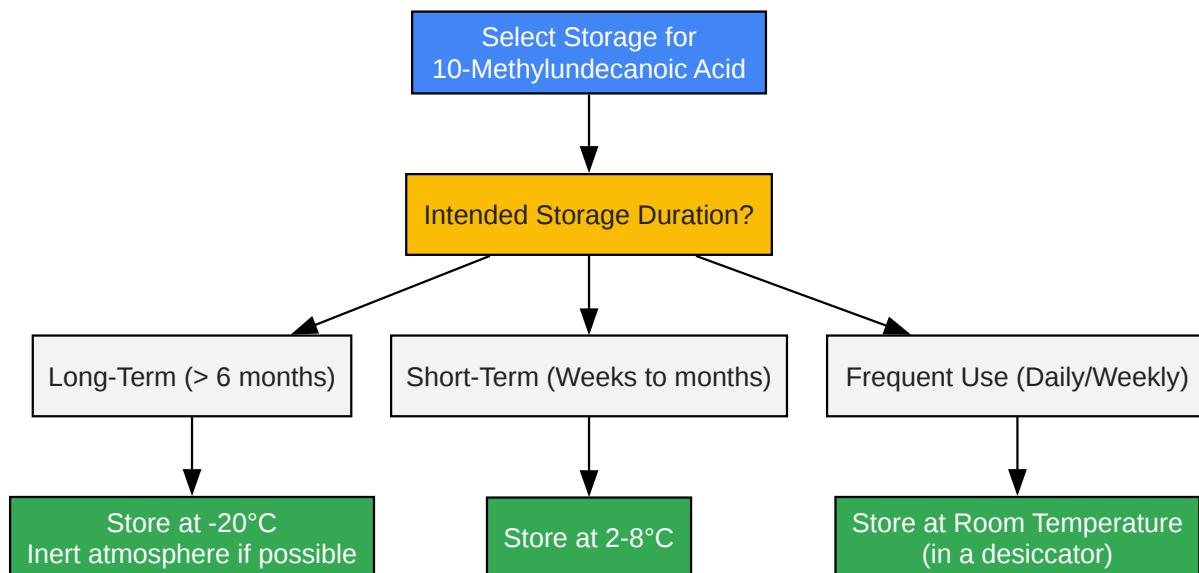
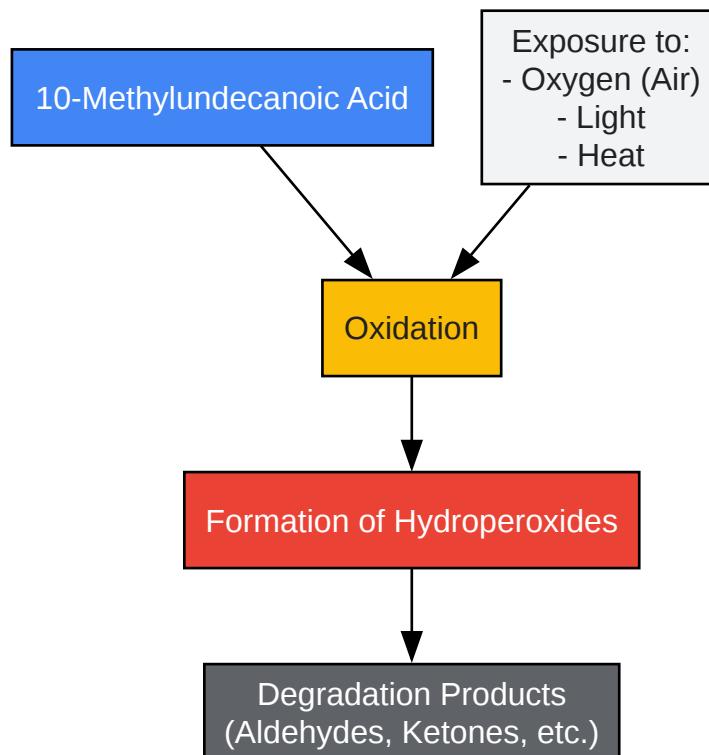
Troubleshooting Workflow:

[Click to download full resolution via product page](#)

Caption: Troubleshooting inconsistent results.

Potential Degradation Pathway:

While specific degradation pathways for **10-Methylundecanoic acid** are not extensively documented, branched-chain fatty acids can undergo oxidation. The general process involves the formation of hydroperoxides which can then break down into a variety of smaller, more volatile compounds. This process is accelerated by exposure to heat, light, and oxygen.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and evaluation of anti-oxidant and cytotoxic activities of novel 10-undecenoic acid methyl ester based lipoconjugates of phenolic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. 10-Methylundecanoic acid | lookchem [lookchem.com]
- 4. 10-methylundecanoic acid | CAS#:2724-56-3 | Chemsoc [chemsrc.com]
- 5. 10-METHYLUNDECANOIC ACID CAS#: 2724-56-3 [m.chemicalbook.com]
- 6. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Stability and proper storage conditions for 10-Methylundecanoic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207798#stability-and-proper-storage-conditions-for-10-methylundecanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com